

In-Depth Technical Guide: (2-Aminoethyl)(ethyl)methylamine in Pharmaceutical Development

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Compound of Interest

Compound Name: (2-Aminoethyl)(ethyl)methylamine

CAS No.: 111-37-5; 70111-47-6

Cat. No.: B2667699

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Executive Summary

(2-Aminoethyl)(ethyl)methylamine (CAS: 70111-47-6) is a highly specialized aliphatic diamine utilized extensively in advanced pharmaceutical synthesis and analytical quality control[1]. Known structurally as an unsymmetrical N,N-dialkylethylenediamine, it serves as a critical building block and a highly monitored process impurity in the manufacturing of receptor tyrosine kinase (RTK) inhibitors. This whitepaper provides an authoritative breakdown of its physicochemical properties, synthetic workflows, and its pharmacological causality as a structural analog in drug design.

Molecular Identity and Physicochemical Profiling

The compound features a central ethylenediamine backbone where one nitrogen is terminally substituted with both an ethyl and a methyl group, leaving a primary amine available for subsequent conjugation.

Table 1: Core Physicochemical Properties

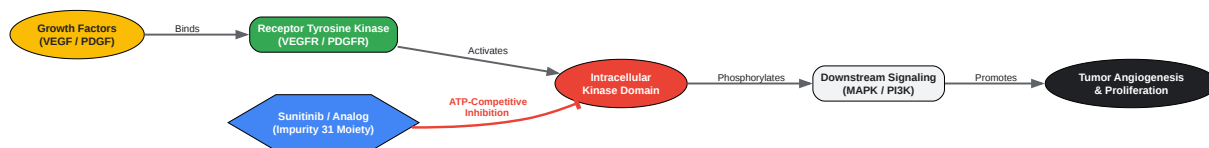
Parameter	Value	Reference
IUPAC Name	N-ethyl-N-methyl-1,2-ethanediamine	[2]
CAS Registry Number	70111-47-6	[1]
Molecular Formula	C ₅ H ₁₄ N ₂	[3]
Molecular Weight	102.18 g/mol	[3]
Monoisotopic Mass	102.1157 Da	[2]
Density	~0.793 g/cm ³	[3]
Boiling Point	129.5 °C (at 760 mmHg)	[3]
Flash Point	8.7 °C	[3]

Structural Mechanics and Causality in Drug Design

In rational drug design, the aliphatic tail of a kinase inhibitor dictates the molecule's solubility, oral bioavailability, and interaction with the solvent-exposed regions of the target protein.

(2-Aminoethyl)(ethyl)methylamine is officially cataloged as Sunitinib Impurity 31[4]. Sunitinib, a potent multi-targeted RTK inhibitor, natively utilizes an N,N-diethylaminoethyl side chain. The substitution of one ethyl group for a methyl group (forming the N-ethyl-N-methyl variant) fundamentally alters the steric bulk and the basicity (pKa) of the terminal tertiary amine.

Mechanistic Causality: When this impurity incorporates into the API backbone, the reduced steric hindrance of the methyl group slightly increases the hydration energy of the protonated amine. This alters the residence time of the drug within the ATP-binding pocket of VEGFR and PDGFR. Because regulatory agencies (ICH Q3A) mandate strict control of structural analogs that could perturb pharmacokinetic consistency, tracking this specific diamine is a critical quality attribute (CQA) in oncology drug manufacturing.



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Figure 2: VEGFR/PDGFR signaling cascade and targeted inhibition by Sunitinib.

Synthetic Workflows and Experimental Protocols

Protocol 1: Chemical Synthesis via Gabriel Amine Synthesis

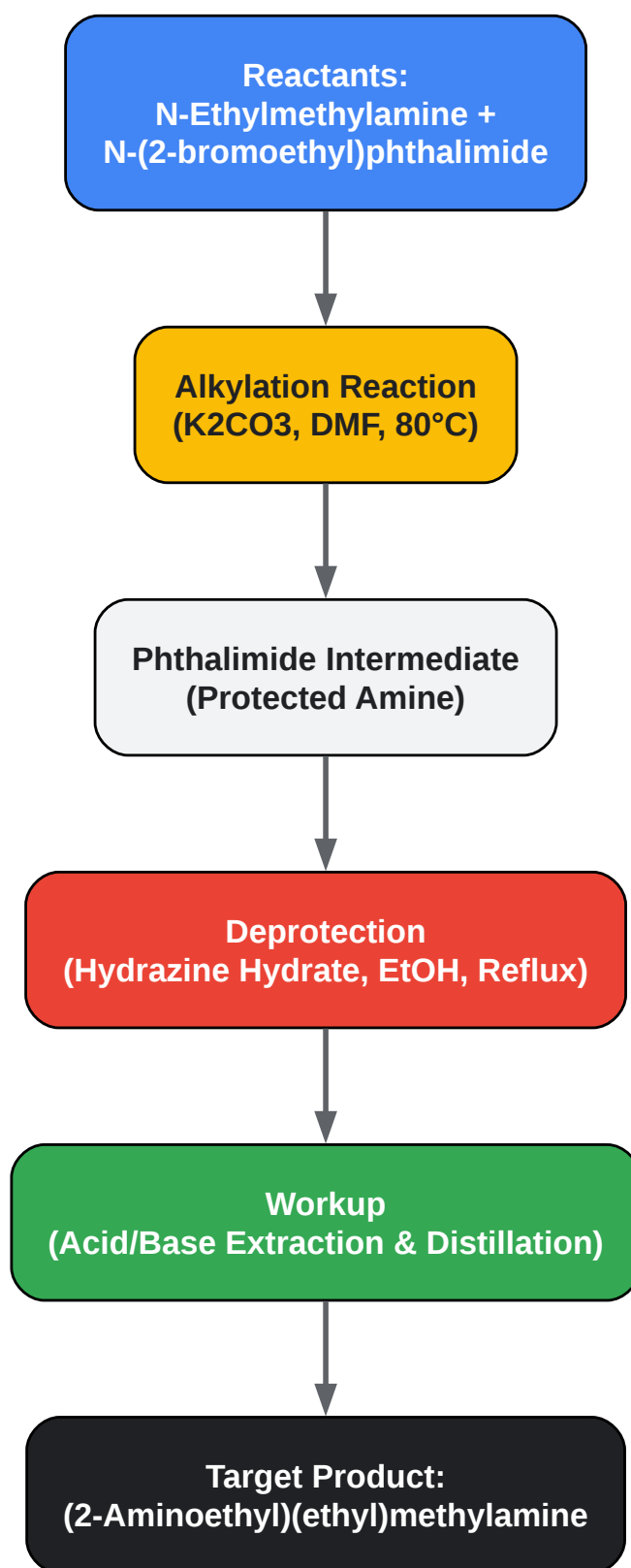
Objective: Synthesize pure **(2-Aminoethyl)(ethyl)methylamine** while avoiding over-alkylation.

Causality Focus: Direct alkylation of ethylmethylamine with 2-chloroethylamine often leads to uncontrolled polymerization because the resulting primary amine is more nucleophilic than the starting materials. Utilizing a Gabriel synthesis route protects the primary amine sterically and electronically during C-N bond formation, ensuring a self-validating, high-yield system.

Step-by-Step Methodology:

- Alkylation: Dissolve N-(2-bromoethyl)phthalimide (1.0 eq) and N-ethylmethylamine (1.2 eq) in anhydrous DMF. Add anhydrous K_2CO_3 (1.5 eq) as an acid scavenger.

- Heating: Stir the suspension at 80 °C for 12 hours under an inert nitrogen atmosphere.
- Isolation of Intermediate: Cool the mixture, quench with distilled water, and extract the phthalimide-protected intermediate using ethyl acetate. Evaporate the solvent under reduced pressure.
- Deprotection (Hydrazinolysis): Dissolve the intermediate in absolute ethanol. Add Hydrazine hydrate (1.5 eq) and reflux at 78 °C for 4 hours. The byproduct, phthalhydrazide, will precipitate as a white solid.
- Workup: Filter off the precipitate. Acidify the filtrate with HCl to form the water-soluble dihydrochloride salt, wash with diethyl ether to remove organic impurities, and finally basify with NaOH to extract the pure free base diamine.



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Figure 1: Gabriel synthesis workflow preventing primary amine over-alkylation.

Analytical Characterization and LC-MS Profiling

Protocol 2: LC-MS/MS System Suitability and Quantification

Objective: Quantify trace levels of **(2-Aminoethyl)(ethyl)methylamine** in API batches.

Causality Focus: Because this aliphatic diamine lacks a conjugated pi-system, standard UV-HPLC is blind to it. Electrospray Ionization Mass Spectrometry (ESI-MS) is mandatory for detection.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 10 mg of the API in 10 mL of Methanol/Water (50:50 v/v) containing 0.1% Formic Acid. The acidic modifier forces complete protonation of the basic aliphatic amines, maximizing ionization efficiency.
- Chromatographic Separation:
 - Column: C18 Reversed-Phase (2.1 x 100 mm, 1.7 μ m). Reasoning: A highly end-capped stationary phase is required to prevent peak tailing caused by the diamine interacting with residual silanols.
 - Mobile Phase A: 0.1% Formic Acid in MS-grade H₂O.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 2% B to 60% B over 8 minutes.
- Mass Spectrometry Parameters (ESI+):
 - Capillary Voltage: 3.0 kV.
 - Desolvation Temperature: 350 °C.
- Self-Validating System Check: The protocol is valid only if the signal-to-noise (S/N) ratio of the [M+H]⁺ peak at m/z 103.12298 exceeds 10:1. The detection must be orthogonally confirmed by the presence of the sodium adduct [M+Na]⁺ at m/z 125.10492 to rule out isobaric interference.

Table 2: High-Resolution ESI+ Mass Spectrometry Profile

Adduct Species	Predicted m/z	Predicted CCS (Å²)	Diagnostic Role
[M+H] ⁺	103.12298	122.0	Primary quantifier ion
[M+Na] ⁺	125.10492	127.9	Orthogonal confirmation
[M+NH ₄] ⁺	120.14952	144.7	Buffer-dependent adduct
[M+H-H ₂ O] ⁺	85.11296	117.0	In-source fragmentation
(Data sourced from PubChemLite predicted collision cross-sections[2])			

Safety and EHS Handling Guidelines

According to AK Scientific safety data[1], **(2-Aminoethyl)(ethyl)methylamine** is classified under GHS as a Category 1B Corrosive.

- **Hazards:** Causes severe skin burns and eye damage (Hazard Statement H314). The signal word is strictly designated as Danger[1].
- **Handling Causality:** Due to its high basicity and volatility (Boiling Point 129.5 °C), handling must occur in a Class II fume hood. Inhalation of vapors causes severe respiratory tract irritation.
- **Storage:** Must be stored tightly sealed under an inert gas (Argon/Nitrogen) at 2–8°C. Exposure to atmospheric carbon dioxide rapidly degrades the standard via the formation of carbamate salts.

References

- Finetech Chem - "CAS:111-37-5 FT-0631624 N-ETHYL-N'-METHYLETHYLENEDIAMINE Product Detail Information". [3](#)
- PubChemLite - "N-ethyl-n'-methylethylenediamine (C5H14N2) Mass Spectrometry Profile". [2](#)
- Sinco Pharmachem Inc. - "Sunitinib Ketone Impurity and Related API Standards". [4](#)
- AK Scientific, Inc. - "**(2-Aminoethyl)(ethyl)methylamine** Safety Data Sheet". [1](#)

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